

troubleshooting Resomelagon ERK1/2 phosphorylation assay variability

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Compound of Interest

Compound Name: Resomelagon

Cat. No.: B12391090

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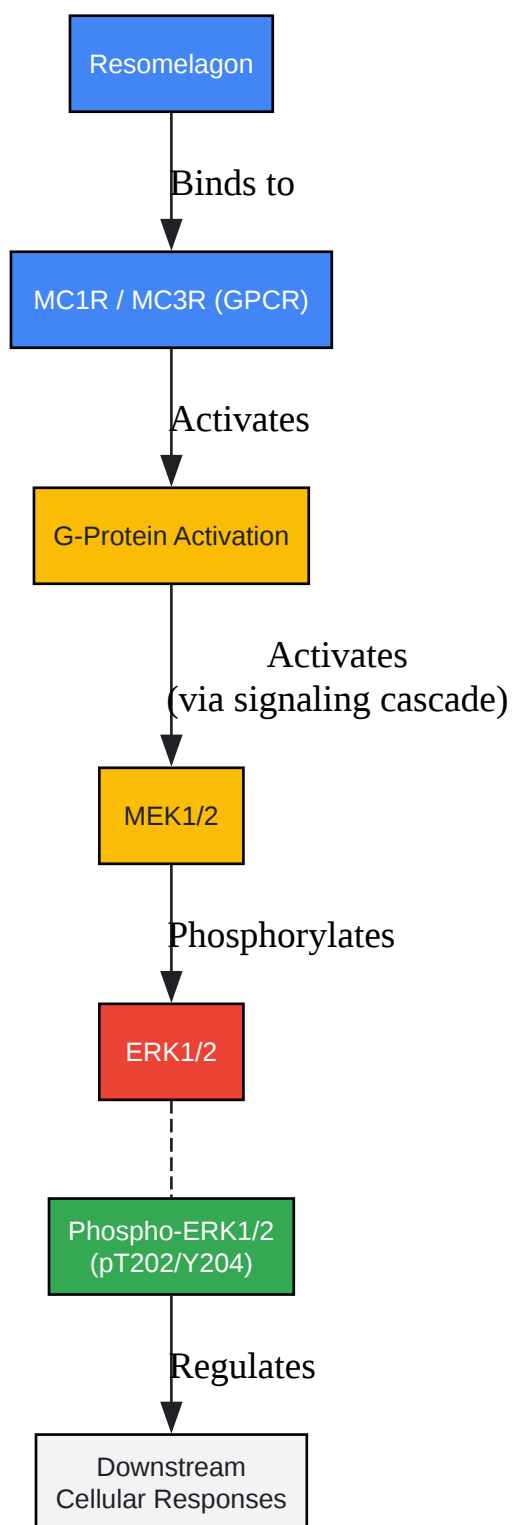
Technical Support Center: Resomelagon ERK1/2 Phosphorylation Assay

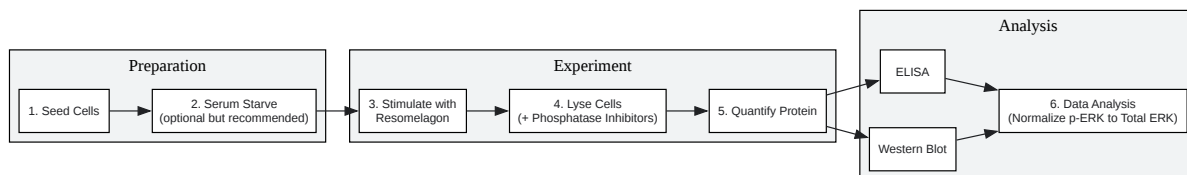
This technical support guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address variability and other common issues encountered during the **Resomelagon**-induced ERK1/2 phosphorylation assay.

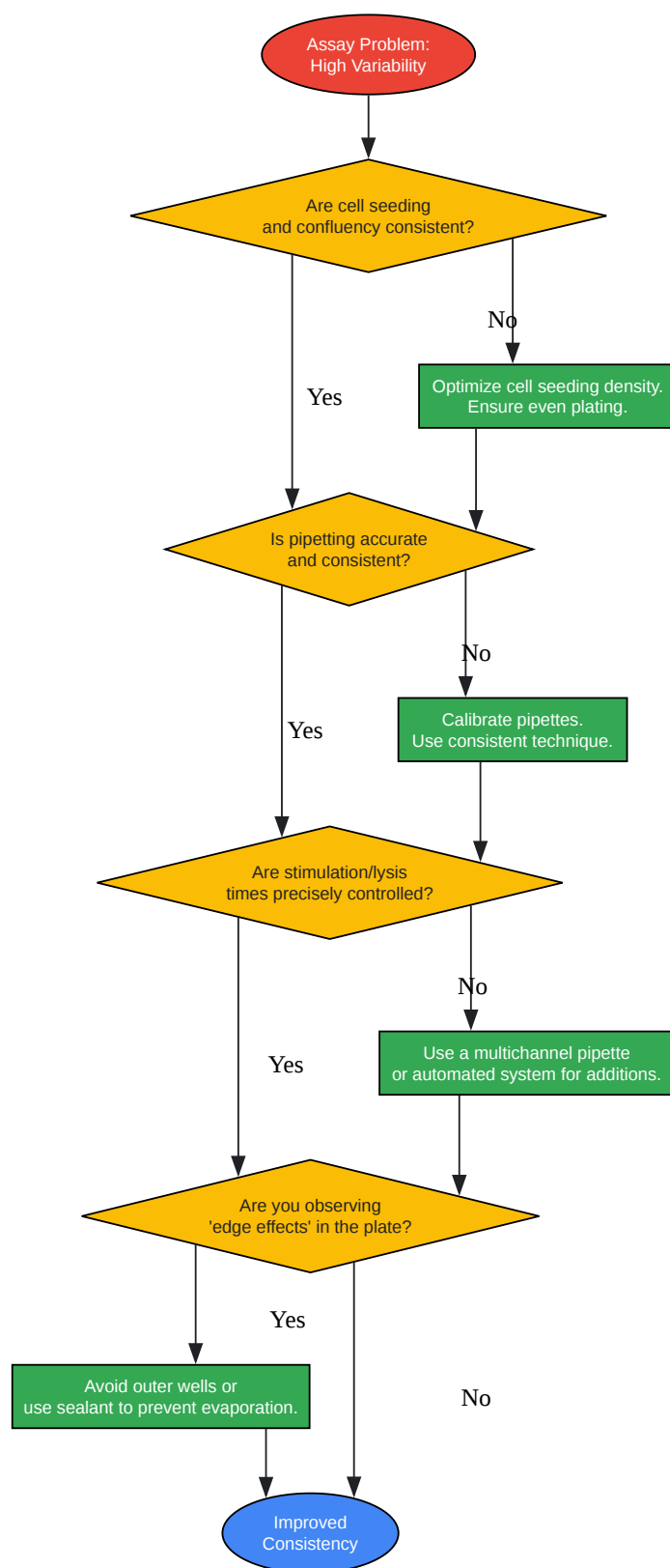
Signaling Pathway and Experimental Workflow

Resomelagon Signaling to ERK1/2

Resomelagon is a potent agonist for melanocortin receptors 1 and 3 (MC1R and MC3R), which are G-protein-coupled receptors (GPCRs).[1][2][3] Upon activation by **Resomelagon**, these receptors trigger a downstream signaling cascade that results in the phosphorylation of Extracellular signal-Regulated Kinases 1 and 2 (ERK1/2).[1][4][5] This phosphorylation event is a widely used readout for GPCR activation.[4][6]







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